

Molecular weight and density of 2-Methoxyethyl methacrylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methoxyethyl methacrylate

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An In-depth Technical Guide to **2-Methoxyethyl Methacrylate**: Properties and Applications

Introduction

2-Methoxyethyl methacrylate (MEMA) is a key monomer in the field of polymer chemistry, valued for its unique combination of properties that make it suitable for a wide range of applications, particularly in the biomedical and materials science sectors. As an ester of methacrylic acid, its structure incorporates a flexible ether linkage and a reactive methacrylate group, allowing for the synthesis of polymers with tailored characteristics.^[1] This guide provides a detailed overview of the core physicochemical properties of MEMA, its polymerization, and its applications, with a focus on its relevance to researchers, scientists, and professionals in drug development. The polymers derived from this monomer, known as **poly(2-methoxyethyl methacrylate)** (PMEMA), are noted for their potential biocompatibility and use as polyelectrolytes.^{[2][3][4]}

Core Physicochemical Properties

The utility of **2-Methoxyethyl methacrylate** in various scientific applications is rooted in its specific molecular characteristics. A precise understanding of these properties is essential for experimental design, from reaction stoichiometry to purification and final material characterization. The fundamental properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₂ O ₃	[1][5][6]
Molecular Weight	144.17 g/mol	[1][5][6][7]
Density	0.993 g/mL at 25 °C	[2][3][4][7]
IUPAC Name	2-methoxyethyl 2-methylprop-2-enoate	[5][6]
CAS Number	6976-93-8	[1][5][7]
Boiling Point	65 °C at 12 mmHg	[2][3][7]
Refractive Index	n _{20/D} 1.431	[2][3][7]
Water Solubility	31.33 g/L at 20 °C	[1][4]

Polymerization and Application in Biomaterials

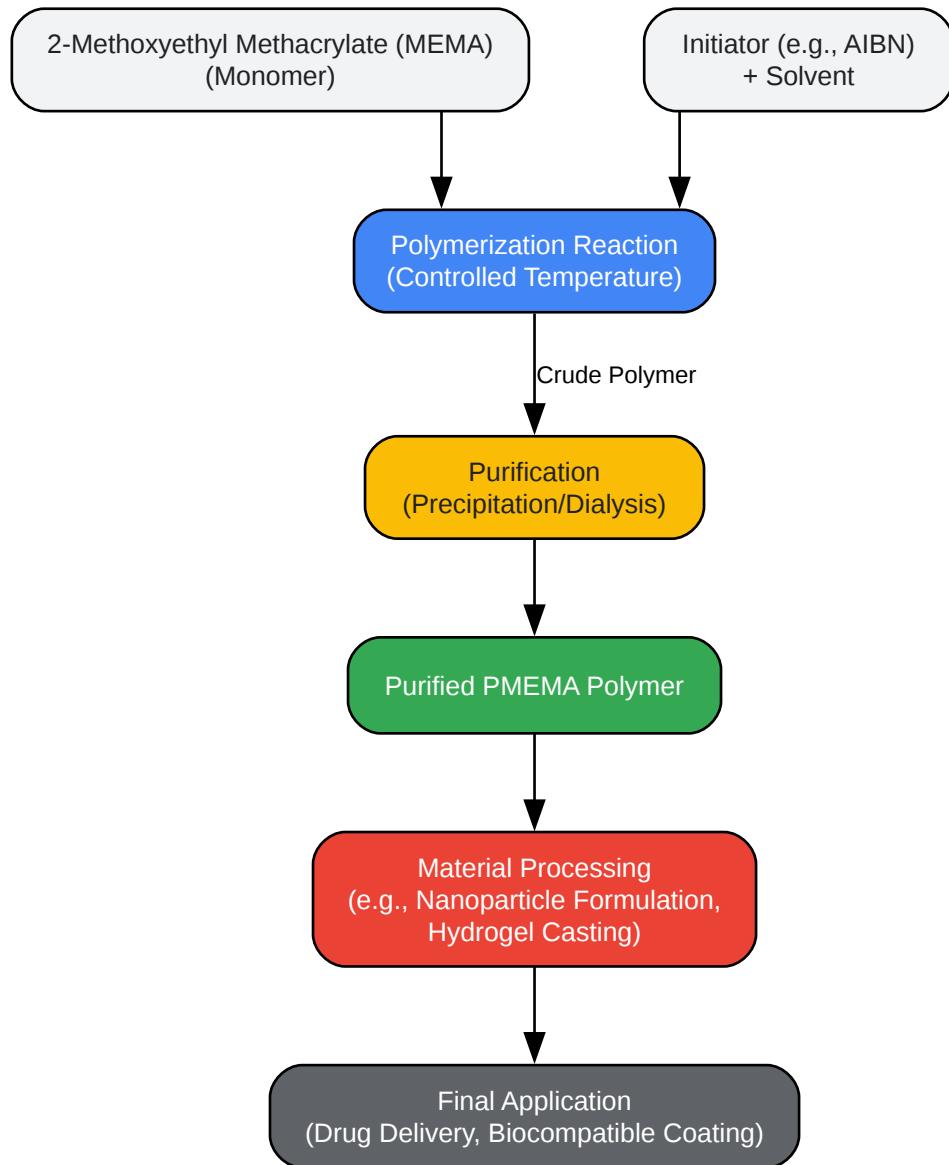
2-Methoxyethyl methacrylate serves as a foundational building block for the synthesis of advanced polymers. The presence of the terminal double bond in the methacrylate group allows it to undergo polymerization, most commonly through free-radical mechanisms, to form long-chain polymers known as poly(**2-methoxyethyl methacrylate**) or PMEMA.

The choice to use MEMA in polymer synthesis is often driven by the desirable properties of the resulting polymer. The methoxyethyl side chain imparts a degree of hydrophilicity and flexibility to the polymer backbone. This is a critical feature for biomedical applications, where interaction with aqueous environments and biological tissues is paramount. For instance, polymers synthesized from MEMA are explored for their potential biocompatibility and use in creating polyelectrolytes.[2][3]

Conceptual Workflow: From Monomer to Functional Biomaterial

The transformation of the MEMA monomer into a functional material, such as a drug delivery vehicle or a biocompatible coating, follows a logical progression. This workflow highlights the

critical stages of synthesis and processing that leverage the monomer's inherent chemical properties.



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- To cite this document: BenchChem. [Molecular weight and density of 2-Methoxyethyl methacrylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7801559#molecular-weight-and-density-of-2-methoxyethyl-methacrylate]

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